

A Technical Guide to 4-Ethylheptane: Properties, Analysis, and Research Applications

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Compound of Interest

Compound Name: **4-Ethylheptane**

Cat. No.: **B1585254**

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4-Ethylheptane** (CAS No. 2216-32-2), a branched-chain alkane. While not directly applicable to biological signaling or as an active pharmaceutical ingredient, its unique physical and chemical properties make it a valuable compound in foundational and applied chemical research, including areas relevant to the broader pharmaceutical industry such as analytical chemistry and process science.

Physicochemical and Spectroscopic Properties

4-Ethylheptane is a saturated hydrocarbon with the chemical formula C_9H_{20} .^{[1][2][3][4]} As a branched alkane, its structure influences its physical properties when compared to its straight-chain isomer, n-nonane.

Quantitative Data Summary

The key physicochemical properties of **4-Ethylheptane** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₂₀	[1] [2]
Molecular Weight	128.26 g/mol	[1] [2]
CAS Number	2216-32-2	[1] [2]
Appearance	Colorless liquid	[1] [5]
Boiling Point	141 °C	[5] [6]
Melting Point	-113.19 °C	[5]
Density	0.741 g/mL	[6]
Refractive Index	1.416	[6]
Flash Point	30 °C	[5]
Water Solubility	242.2 µg/L	[5]

Spectroscopic Data

Spectroscopic analysis is critical for the identification and quantification of **4-Ethylheptane**.

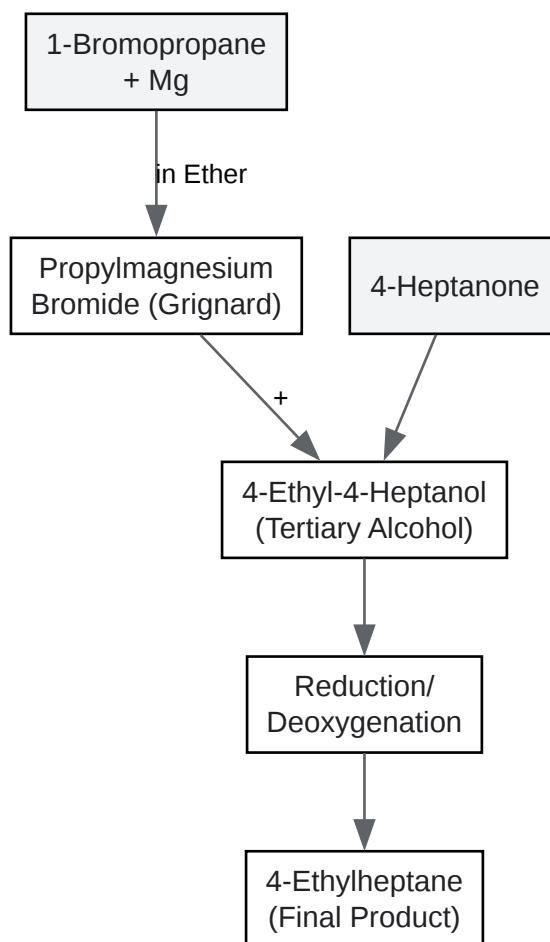
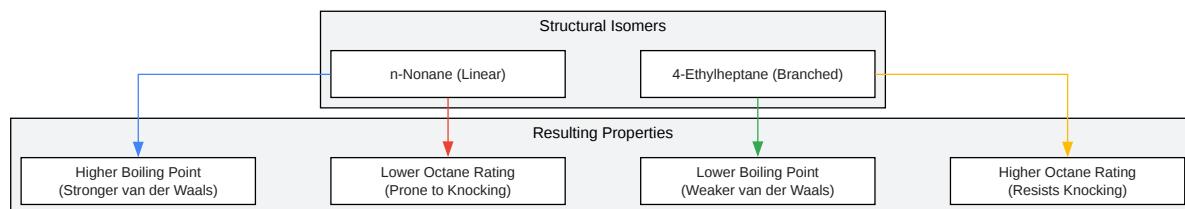
Spectroscopy Type	Characteristic Features
Mass Spectrometry (EI)	The mass spectrum shows characteristic fragmentation patterns for branched alkanes. Key fragments result from cleavage at the branched carbon. The molecular ion peak (M^+) would be observed at $m/z = 128$. ^[4]
Infrared (IR) Spectroscopy	The IR spectrum is typical for an alkane, dominated by C-H stretching vibrations just below 3000 cm^{-1} and C-H bending vibrations around 1465 cm^{-1} and 1375 cm^{-1} . The absence of significant peaks in other regions indicates the lack of functional groups. ^{[2][7]}
^1H NMR Spectroscopy	The proton NMR spectrum would show complex overlapping signals in the 0.8-1.5 ppm range, characteristic of aliphatic protons. Signals for the methyl (CH_3) protons would appear most upfield, while the methine (CH) proton at the branch point would be the most downfield.
^{13}C NMR Spectroscopy	The carbon NMR spectrum would display unique signals for each chemically non-equivalent carbon atom, providing clear evidence of its branched structure.

Core Research Applications & Methodologies

The research applications of **4-Ethylheptane** are primarily centered on its well-defined structure and physical properties.

Application in Fuel Science and Combustion Research

Branched-chain alkanes are critical components of gasoline due to their higher octane ratings, which prevent engine knocking.^{[8][9]} **4-Ethylheptane**, as a specific isomer, serves as a model compound in combustion research to study the chemical kinetics of fuel oxidation and the formation of pollutants. Its defined structure allows for more precise modeling compared to complex fuel mixtures.



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